

An In-depth Technical Guide to the Physicochemical Properties of Cetearyl Alcohol Blends

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Compound of Interest

Compound Name: *Cetearyl alcohol*

Cat. No.: *B6596288*

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Introduction

Cetearyl alcohol, a ubiquitous ingredient in pharmaceutical and cosmetic formulations, is not a single entity but rather a blend of cetyl and stearyl alcohols.^{[1][2]} This white, waxy solid is prized for its versatility as an emulsifier, thickener, emollient, and stabilizer in a wide array of products, from topical creams and lotions to hair conditioners and ointments.^{[3][4][5]} Its efficacy is often enhanced when blended with other excipients, such as non-ionic surfactants, to form complex structures that dictate the final product's stability, texture, and performance.

This technical guide provides a comprehensive overview of the core physicochemical properties of **cetearyl alcohol** and its blends. It is intended to serve as a resource for researchers, scientists, and drug development professionals, offering detailed experimental protocols and quantitative data to facilitate formulation development and optimization.

Core Physicochemical Properties of Cetearyl Alcohol

Cetearyl alcohol's functional characteristics are rooted in its chemical nature as a fatty alcohol. The long hydrocarbon chains of its primary components, cetyl (C16) and stearyl (C18) alcohols, impart lipophilic properties, while the terminal hydroxyl group provides a degree of

hydrophilicity. This amphiphilic nature allows it to act as a co-emulsifier, reducing interfacial tension between oil and water phases and contributing to the formation of stable emulsions.

The ratio of cetyl to stearyl alcohol in the blend can vary, with common commercial grades including 70:30, 50:50, and 30:70 ratios. This ratio influences the blend's melting point and crystalline structure, which in turn affects the viscosity and stability of the final formulation.

Summary of Physicochemical Data

The following table summarizes key physicochemical properties of **cetearyl alcohol**. It is important to note that specific values can vary depending on the cetyl-to-stearyl alcohol ratio and the presence of other components in a blend.

Property	Value	References
Appearance	White to off-white waxy solid, flakes, or pellets	
Melting Point	49-59 °C	
Boiling Point	~344 °C (decomposes)	
Density	~0.8-0.9 g/cm ³	
Solubility	Insoluble in water; Soluble in oils, ethanol, and isopropanol	
HLB Value	~15.5 (for oil-in-water emulsions)	

The Role of Blends in Modulating Physicochemical Properties

The true utility of **cetearyl alcohol** in formulation science is realized when it is blended with other excipients, particularly surfactants. These blends are capable of forming highly organized structures, most notably lamellar gel networks (LGNs), which are fundamental to the stability and rheology of many semi-solid dosage forms.

Cetearyl Alcohol and Polysorbate 60 Blends

A common and effective blend is **cetearyl alcohol** with polysorbate 60, a non-ionic surfactant. This combination is often referred to as emulsifying wax NF. The blend is a complete emulsification system, capable of forming stable oil-in-water emulsions without the need for additional emulsifiers.

Property	Value (for Cetearyl Alcohol & Polysorbate 60 blend)	References
Appearance	White waxy flakes	
Melting Point	50-54 °C	
pH (3% solution)	5.5-7.0	
HLB Value	12-13	

Cetearyl Alcohol and Ceteareth-20 Blends

Another widely used blend combines **cetearyl alcohol** with ceteareth-20, a polyoxyethylene ether of **cetearyl alcohol**. This blend is also a potent oil-in-water emulsifier known for creating stable emulsions with a desirable feel. It is particularly noted for its high electrolyte tolerance and stability across a wide pH range.

Property	Value (for Cetearyl Alcohol & Ceteareth-20 blend)	References
Appearance	White flakes with a bland odor	
Melting Point	~50 °C	
HLB Value	~15	

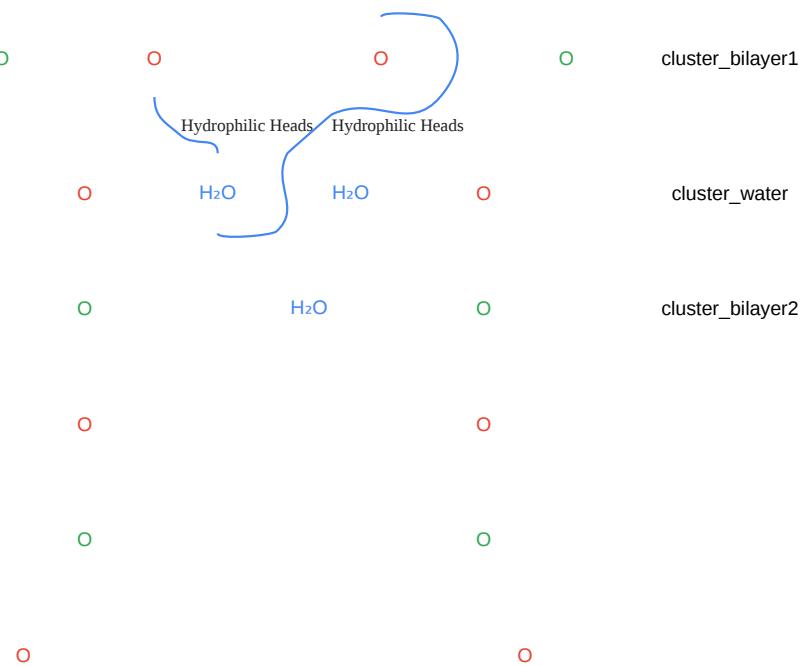
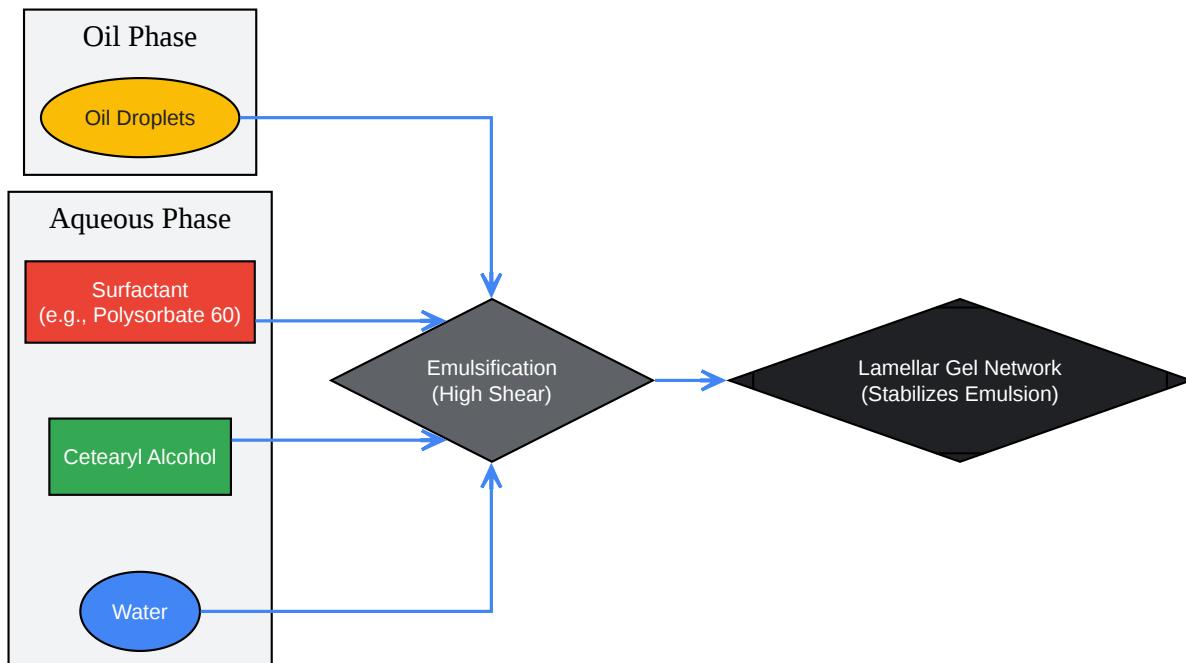
Lamellar Gel Network (LGN) Formation and Emulsion Stability

The "self-bodying" action of **cetearyl alcohol** blends, which leads to increased viscosity and emulsion stability, is attributed to the formation of a viscoelastic lamellar gel network within the

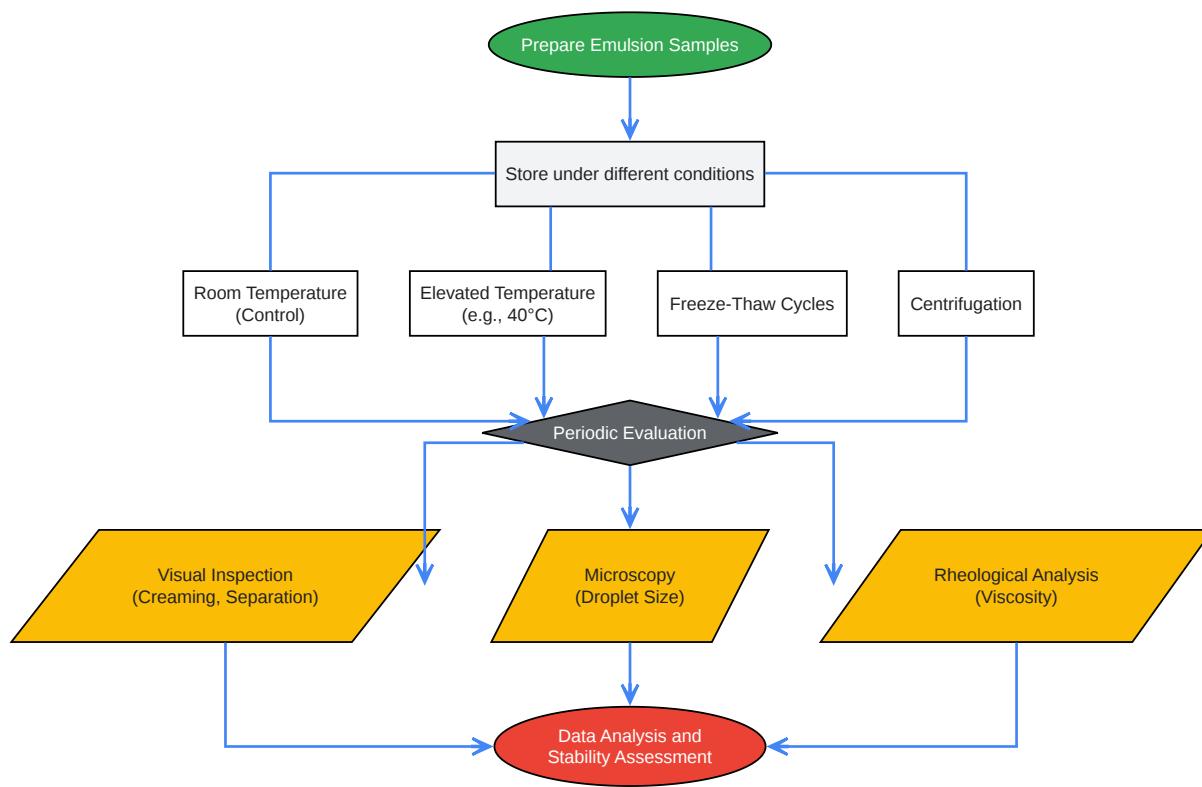
continuous phase of the emulsion.

This network is formed by bilayers of the fatty alcohol and surfactant molecules that arrange themselves into ordered, crystalline structures. These lamellae entrap water molecules, effectively immobilizing the continuous phase and creating a stable, semi-solid structure. The stability and consistency of these systems are highly dependent on the swelling capacity of this lamellar α -crystalline gel phase.

Below is a diagram illustrating the simplified formation of a lamellar gel network.



Schematic of Lamellar Gel Network Structure



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